

# solubility of potassium iodate in different solvents

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Iodate

Cat. No.: B108269

[Get Quote](#)

An In-depth Technical Guide to the Solubility of Potassium **iodate** ( $\text{KIO}_3$ )

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of potassium **iodate** ( $\text{KIO}_3$ ) in various solvents. The information is curated for professionals in research and development who require precise data and methodologies for their work. This document details quantitative solubility data, outlines experimental protocols for solubility determination, and provides visual representations of key concepts and workflows.

## Quantitative Solubility Data

The solubility of potassium **iodate** is significantly influenced by the solvent and temperature. The following tables summarize the available quantitative data for its solubility in water at various temperatures and in other solvent systems.

**Table 1: Solubility of Potassium Iodate in Water**

Temperature (°C)	Solubility (g / 100 mL)
0	4.74[1][2][3][4]
25	9.16[1][4]
100	32.3[1][2][3][4]

## Table 2: Solubility of Potassium Iodate in Various Solvents

Solvent	Temperature (°C)	Solubility	Notes
Ethanol	25	Insoluble[2][5]	Potassium iodate is generally considered insoluble or practically insoluble in alcohols. [2][5]
Methanol	25	$2.70 \times 10^{-4}$ M	Corresponds to approximately 0.0073 g / 100 g of solvent.[6]
Nitric Acid	-	Insoluble[1]	
Liquid Ammonia	-	Insoluble[1][2]	
Aqueous Potassium Iodide (KI) Solution	-	Soluble[1][2][3]	The presence of the common ion (iodate) is not a factor here; the solubility is due to the formation of triiodide ions.
1,4-Dioxane-Water Mixtures	298 K (25 °C)	Decreases with increasing dioxane concentration.[7]	Solubility decreases as the dielectric constant of the solvent mixture decreases.
N,N-Dimethylformamide (DMFA)-Water Mixtures	25	Complex behavior	The system exhibits three-phase equilibria of peritonic and eutonic types.[8][9]

## Experimental Protocols for Solubility Determination

The determination of potassium **iodate** solubility typically involves the preparation of a saturated solution followed by the quantitative analysis of the dissolved solute. Below are

detailed methodologies for key experiments cited in the literature.

## Isothermal Method

The isothermal method is a common and reliable technique for determining the solubility of a substance at a constant temperature.

Methodology:

- **Preparation of Saturated Solution:** An excess amount of potassium **iodate** is added to the chosen solvent in a sealed container.
- **Equilibration:** The mixture is agitated (e.g., using a magnetic stirrer or a shaker bath) in a constant temperature bath for a prolonged period (e.g., several hours to days) to ensure that equilibrium is reached between the dissolved and undissolved solute.[\[10\]](#)
- **Phase Separation:** Once equilibrium is established, the agitation is stopped, and the excess solid is allowed to settle. A sample of the clear, supernatant (saturated) solution is carefully withdrawn using a filtered syringe to prevent any solid particles from being included.
- **Quantitative Analysis:** The concentration of potassium **iodate** in the known volume or mass of the saturated solution is determined. Common analytical techniques include:
  - **Gravimetric Analysis:** A precisely measured volume or mass of the saturated solution is taken, and the solvent is evaporated to dryness. The mass of the remaining dry salt ( $\text{KIO}_3$ ) is then measured.[\[10\]](#)
  - **Iodometric Titration:** This is a highly accurate volumetric method. a. A known volume of the saturated  $\text{KIO}_3$  solution is taken. b. An excess of potassium iodide (KI) and an acid (e.g., dilute HCl or  $\text{H}_2\text{SO}_4$ ) are added. The **iodate** reacts with the iodide in the acidic medium to liberate iodine ( $\text{I}_2$ ). c. The liberated iodine is then titrated with a standardized solution of sodium thiosulfate ( $\text{Na}_2\text{S}_2\text{O}_3$ ) using a starch indicator. The endpoint is marked by the disappearance of the blue color.[\[11\]](#)[\[12\]](#)[\[13\]](#) d. The concentration of potassium **iodate** is calculated from the stoichiometry of the reactions.

## Synthetic Method

The synthetic method involves observing the temperature at which a known composition of solute and solvent becomes a single homogeneous phase upon heating or at which crystallization begins upon cooling.

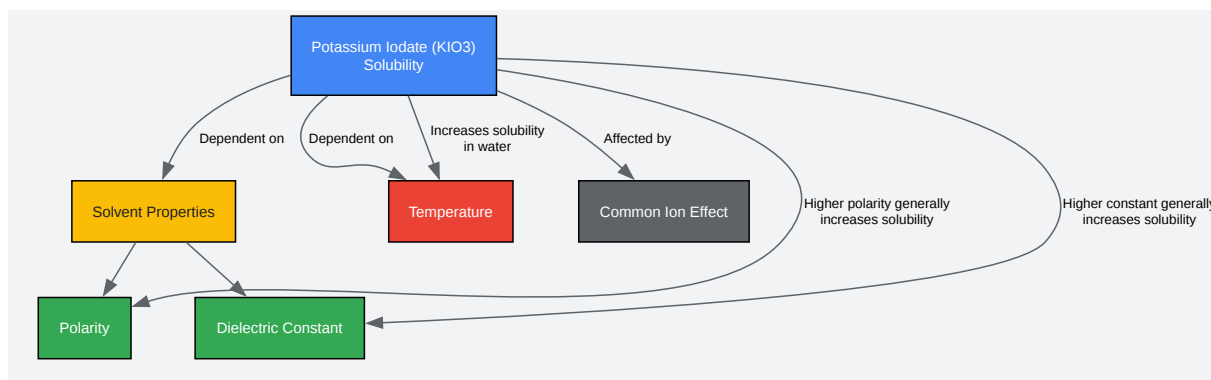
Methodology:

- **Sample Preparation:** A precisely weighed amount of potassium **iodate** and the solvent are placed in a sealed tube.
- **Heating and Observation:** The tube is slowly heated while being agitated. The temperature at which the last crystals of the solid dissolve is recorded as the saturation temperature for that specific composition.
- **Cooling and Observation (Optional):** The clear solution can then be slowly cooled, and the temperature at which the first crystals appear is noted.
- **Data Compilation:** By repeating this process with different compositions of solute and solvent, a solubility curve can be constructed.

## Visualizations

The following diagrams, generated using the DOT language, illustrate key relationships and workflows relevant to the solubility of potassium **iodate**.

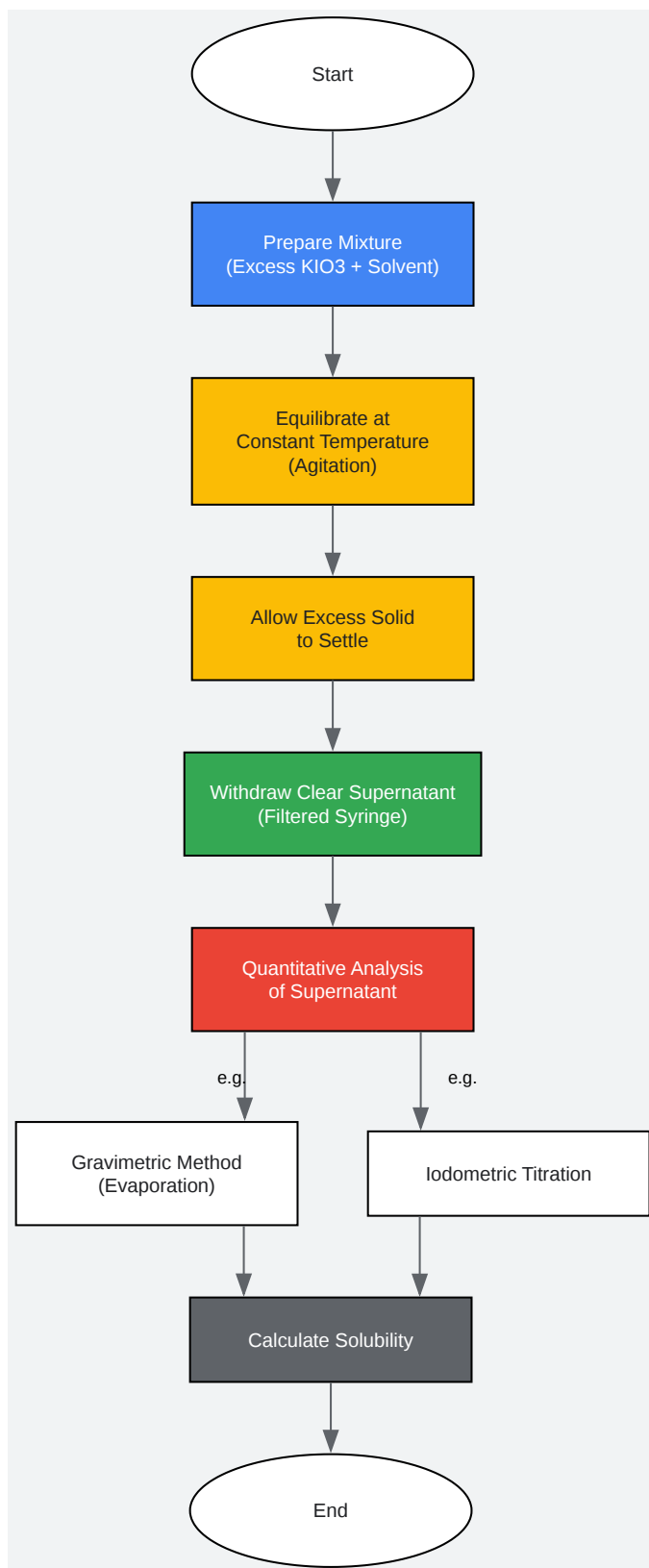
## Factors Influencing Potassium Iodate Solubility



[Click to download full resolution via product page](#)

Caption: Logical relationship of factors affecting KIO<sub>3</sub> solubility.

## Experimental Workflow for Isothermal Solubility Determination



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Potassium Iodate: Properties, Uses & Preparation Explained [vedantu.com]
- 2. Potassium iodate | 7758-05-6 [chemicalbook.com]
- 3. Potassium Iodate | IKO3 | CID 23665710 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Potassium iodate - Wikipedia [en.wikipedia.org]
- 5. oxfordreference.com [oxfordreference.com]
- 6. pubs.acs.org [pubs.acs.org]
- 7. pubs.acs.org [pubs.acs.org]
- 8. researchgate.net [researchgate.net]
- 9. Solubility diagrams of the potassium iodide-water-N,N-dimethylformamide and iodine-iodide-water-N,N-dimethylformamide systems at 25 deg C [inis.iaea.org]
- 10. srdata.nist.gov [srdata.nist.gov]
- 11. fao.org [fao.org]
- 12. researchgate.net [researchgate.net]
- 13. m.youtube.com [m.youtube.com]
- To cite this document: BenchChem. [solubility of potassium iodate in different solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b108269#solubility-of-potassium-iodate-in-different-solvents]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)